# Application Notes for X-MD8-87 Stock Solution Preparation

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *XMD8-87* |
| *Cat. No.:* | *B15578104* |

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Introduction

**XMD8-87** is a potent and selective inhibitor of Activated CDC42-associated kinase 1 (ACK1), also known as tyrosine kinase non-receptor 2 (TNK2).[1][2][3] It is a valuable tool for studying the role of ACK1 in various cellular processes and disease models, particularly in cancer research.[4][5] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the solubilization and storage of **XMD8-87**.

Chemical Properties

A summary of the key chemical properties of **XMD8-87** is provided in the table below.

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| Property | Value | Reference |
|---|---|---|
| Molecular Formula | $C_{24}H_{27}N_7O_2$ | [1][2][6] |
| Molecular Weight | 445.52 g/mol | [1][2][6][7] |
| CAS Number | 1234480-46-6 | [1][6][7] |
| Appearance | White to yellow solid | [7] |

## Solubility

The solubility of **XMD8-87** in various solvents is crucial for preparing appropriate stock solutions. The following table summarizes its solubility profile. It is important to note that using fresh, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[6][7]

| Solvent | Solubility | Reference |
|---|---|---|
| DMSO | ≥ 26 mg/mL (58.36 mM) to 89 mg/mL (199.76 mM) | [6][7][8] |
| 0.1N HCl (aq) | Soluble | [1] |
| 1eq. HCl | Soluble to 100 mM | [2] |
| Ethanol | 1 mg/mL to 4 mg/mL | [4][8] |
| DMF | 1 mg/mL | [4] |
| Water | Insoluble | [8] |

## Storage and Stability

Proper storage of **XMD8-87**, both in solid form and as a stock solution, is essential to maintain its chemical integrity and biological activity.

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| Form | Storage Temperature | Stability | Reference |
|---|---|---|---|
| Solid Powder | -20°C | 3 years | [7] |
| 4°C | 2 years | [7] | |
| In Solvent | -80°C | 2 years | [7] |
| -20°C | 1 year | [7] | |

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[7]

## Experimental Protocols

Protocol 1: Preparation of a 10 mM **XMD8-87** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **XMD8-87** in Dimethyl Sulfoxide (DMSO), a commonly used solvent for in vitro studies.

Materials:

- **XMD8-87** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibration: Allow the vial of **XMD8-87** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

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- Weighing: Accurately weigh the desired amount of **XMD8-87** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.455 mg of **XMD8-87** (Molecular Weight = 445.52 g/mol ).
- Solubilization: Add the appropriate volume of anhydrous DMSO to the **XMD8-87** powder. For 4.455 mg of powder, add 1 mL of DMSO to achieve a 10 mM concentration.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary to aid dissolution.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.[7]

Calculations:

To calculate the required mass of **XMD8-87** for a desired stock solution concentration and volume, use the following formula:

Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x Molecular Weight ( g/mol ) / 1000

Example Calculation for 1 mL of 10 mM Stock Solution:

Mass (mg) = 10 mM x 1 mL x 445.52 g/mol / 1000 = 4.455 mg

# Visualizations

Signaling Pathway of ACK1 (TNK2) Inhibition by **XMD8-87**

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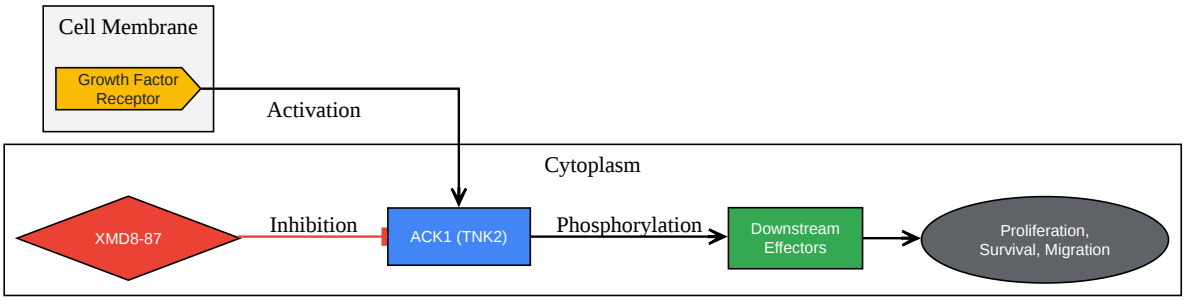


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Caption: **XMD8-87** inhibits ACK1 (TNK2) signaling.

Experimental Workflow for Preparing **XMD8-87** Stock Solution

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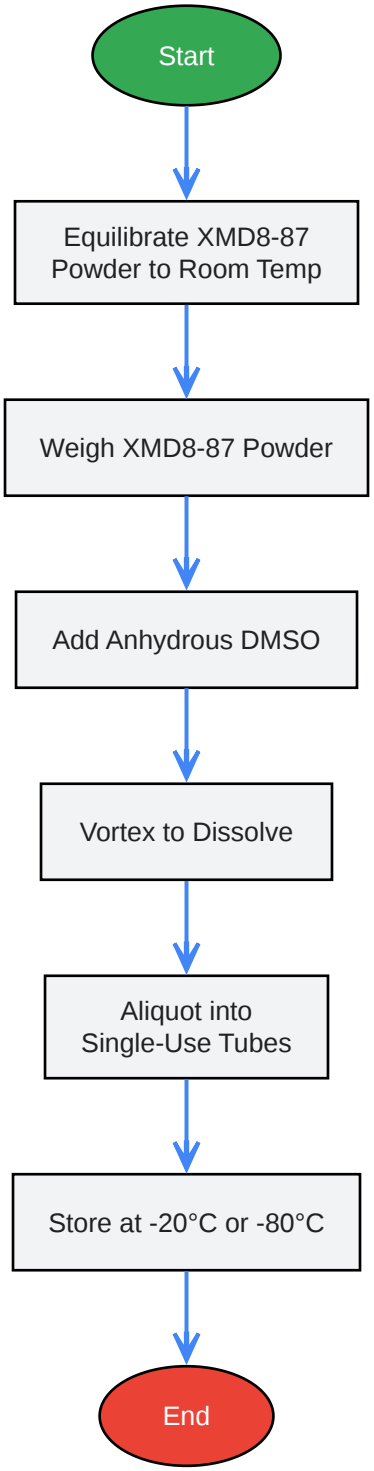


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Caption: Workflow for **XMD8-87** stock solution preparation.

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